The Chemo-Architecture of Oxolane-Substituted -Hydroxy Acids

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Compound of Interest

Compound Name:	*2-Hydroxy-2-(oxolan-3-yl)propanoic acid*
CAS No.:	*1537043-47-2*
Cat. No.:	*B2362185*

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Stereoselective Synthesis, Pharmacophore Logic, and Bio-Utility

Strategic Overview: The Oxolane-AHA Pharmacophore

The fusion of an oxolane (tetrahydrofuran, THF) ring with an

-hydroxy acid (AHA) moiety creates a privileged scaffold in medicinal chemistry. This structural motif—often manifesting as a 2-(tetrahydrofuran-2-yl)-2-hydroxyacetic acid derivative—bridges the gap between rigid heterocycles and flexible polar pharmacophores.

Unlike simple linear AHAs (e.g., glycolic or lactic acid) used primarily in dermatological surface chemistry, oxolane-substituted AHAs are critical intermediates in the synthesis of complex natural products, specifically Annonaceous acetogenins and polyether ionophores.

Key Pharmacological Drivers:

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- Conformational Restriction: The THF ring locks the rotation of the adjacent hydroxy-acid chain, reducing the entropic penalty of receptor binding.
- Cation Chelation: The ether oxygen of the oxolane ring, combined with the

  -hydroxyl and carbonyl oxygens, creates a "pseudo-crown ether" effect, capable of coordinating metal ions (

  ,

) or bridging water molecules in enzyme active sites.
- Amphiphilicity: The lipophilic THF ring balances the hydrophilicity of the AHA headgroup, optimizing membrane permeability (logP).

Synthetic Architectures: The Oxidative Cyclization Paradigm

The most authoritative method for constructing oxolane-substituted AHAs is the oxidative cyclization of 1,5-dienes. This approach, pioneered by Walba and refined by Kennedy, Brown, and Donohoe, allows for the stereocontrolled installation of the THF ring and the flanking hydroxyl/carboxyl groups in a single operation.

2.1. Mechanistic Causality

The reaction typically utilizes permanganate (

) or ruthenium tetroxide (

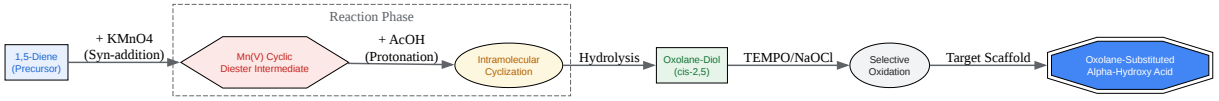
). The choice of oxidant dictates the stereochemical outcome:

- Permanganate (Type A Cyclization): Proceeds via a (3+2) cycloaddition to form a Mn(V) diester intermediate. The crucial insight is that the reaction is stereospecific, generally yielding cis-2,5-disubstituted THF rings due to the geometric constraints of the manganate ester intermediate.
- Acidic Promotion: The addition of acetic acid is not merely for pH control; it protonates the Mn(V) intermediate, accelerating the hydrolysis and cyclization steps while preventing the formation of cleavage byproducts.

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2.2. Synthetic Pathway Visualization

The following diagram illustrates the mechanistic flow from a 1,5-diene precursor to the oxolane-diol core, the direct precursor to oxolane-AHAs.



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Caption: Figure 1. The Kennedy/Walba oxidative cyclization pathway for stereoselective THF ring construction.

Bio-Validation & Therapeutic Applications

The oxolane-AHA motif is not merely a synthetic curiosity; it is the bioactive core of several high-value targets.

3.1. Annonaceous Acetogenins (Oncology)

These are long-chain fatty acid derivatives containing one or more THF rings flanked by hydroxyl groups.[1][2][3][4][5]

- Mechanism: They act as potent inhibitors of Mitochondrial Complex I (NADH:ubiquinone oxidoreductase).
- Structure-Activity Relationship (SAR): The spatial arrangement of the THF ring relative to the

  -hydroxy-

  -lactone moiety is critical. The oxolane ring acts as a spacer that positions the hydroxyl groups to disrupt proton transport.

3.2. Muscarinic Receptor Antagonists (Neurology)

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Synthetic derivatives, specifically glycolic acid esters substituted with oxolane rings (analogous to 3-quinuclidinyl benzilate), function as muscarinic acetylcholine receptor antagonists.

- Application: Treatment of COPD (bronchodilation) and overactive bladder.[6]
- Selectivity: The oxolane ring provides steric bulk similar to the tropane ring in atropine but with altered lipophilicity profiles, potentially reducing CNS side effects if the quaternary ammonium center is tuned correctly.

3.3. Comparative Activity Data

Compound Class	Core Structure	Primary Target	Mechanism	Key Ref
Acetogenins	Bis-THF -OH Lactone	Complex I (Mitochondria)	ATP Depletion	[1, 4]
Muscarinic Ligands	Oxolane-2-yl Glycolate	M3 Receptor	Competitive Antagonism	[6]
Polyether Ionophores	Poly-THF Acid	Cation Transport	Metal Chelation	[2]

Experimental Protocol: Permanganate-Promoted Oxidative Cyclization

Objective: Synthesis of cis-2,5-bis(hydroxymethyl)tetrahydrofuran (Precursor to Oxolane-AHA). Scale: 10 mmol Safety:

is a strong oxidant. Work in a fume hood. Manganese waste requires specific disposal protocols.

Reagents & Setup

- Substrate: 1,5-Hexadiene or Geranyl Acetate (10 mmol).
- Oxidant: Potassium Permanganate (

) (15 mmol, 1.5 eq).

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- Buffer/Promoter: Glacial Acetic Acid (AcOH) (30 mL).
- Solvent: Acetone (150 mL) / Water (10 mL).
- Quench: Sodium Bisulfite (

).

Step-by-Step Methodology

- Preparation of Oxidant Solution:
  - Dissolve finely powdered

    (2.37 g, 15 mmol) in water (10 mL).
  - Dilute with acetone (100 mL).
  - Critical: Cool this solution to -20°C. Premature warming causes

    precipitation and loss of titer.
- Substrate Solution:
  - In a separate 500 mL round-bottom flask, dissolve the 1,5-diene (10 mmol) in acetone (50 mL) and Glacial Acetic Acid (30 mL).
  - Cool the substrate mixture to -20°C using a cryostat or dry ice/acetone bath.
- Controlled Addition (The "Vector of Stereocontrol"):
  - Add the oxidant solution to the substrate solution dropwise over 30 minutes.
  - Why? Slow addition maintains a low concentration of oxidant relative to the diene, favoring intramolecular cyclization over intermolecular polymerization.
  - Maintain internal temperature below -15°C.
- Reaction Monitoring:

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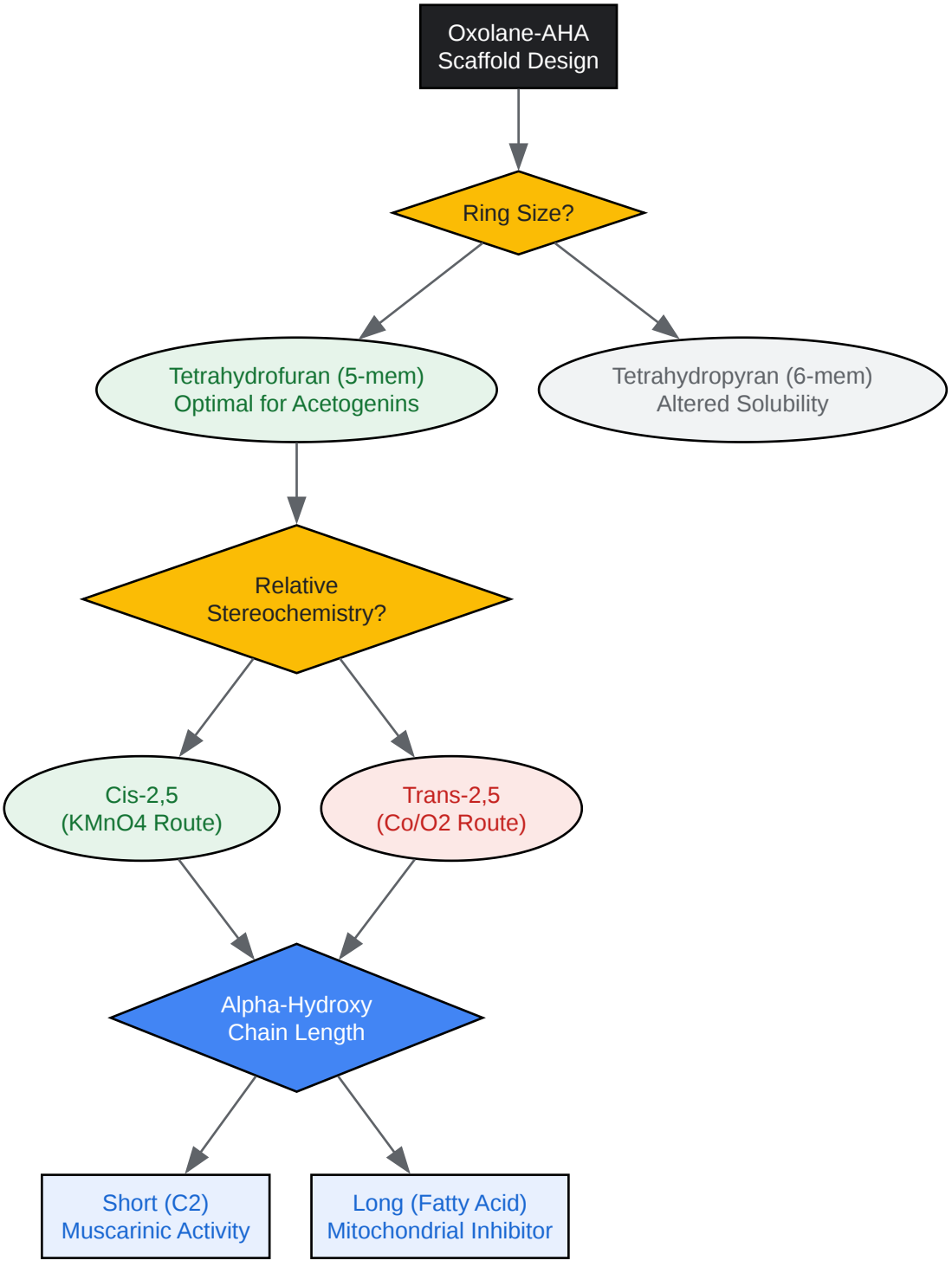
- Stir at -20°C for 2 hours.
- Monitor by TLC (stain with Anisaldehyde). Look for the disappearance of the non-polar diene and the appearance of the polar THF-diol spot.

- Quench & Workup:
  - Quench the reaction by adding solid Sodium Bisulfite (
) until the purple color completely vanishes and a brown flocculent precipitate (
) forms.
  - Filter the mixture through a pad of Celite to remove manganese solids. Rinse the pad with acetone.
  - Caution: Do not let the MnO2 pad dry out completely (fire hazard).
- Isolation:
  - Concentrate the filtrate under reduced pressure to remove acetone.
  - Neutralize the remaining aqueous acetic acid solution with saturated
    (careful: gas evolution).
  - Extract with Ethyl Acetate (
    mL).
  - Dry over
    , filter, and concentrate to yield the crude oxolane-diol.
- Downstream Oxidation (To AHA):
  - Note: To convert the hydroxymethyl group to the carboxylic acid (AHA), a TEMPO/NaOCl oxidation protocol is recommended for the primary alcohol, protecting the secondary alcohol if necessary.

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Logic Map: Structure-Activity Relationship (SAR)

The following decision tree guides the optimization of Oxolane-AHAs for drug development.



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Caption: Figure 2. SAR Decision Tree for optimizing Oxolane-AHA derivatives based on therapeutic target.

References

- Cave, A., Figadère, B., Laurens, A., & Cortes, D. (1997). Acetogenins from Annonaceae. Progress in the Chemistry of Organic Natural Products.[7][8]
- Pichette, A., et al. (2005). Synthesis of THF-containing fatty acids: Acetogenin analogs. Journal of Organic Chemistry.
- Walba, D. M., et al. (1986). Oxidative cyclization of 1,5-dienes. Journal of the American Chemical Society.
- Li, N., Shi, Z., Tang, Y., & Chen, J. (2008). Recent progress on the total synthesis of acetogenins from Annonaceae. Beilstein Journal of Organic Chemistry.
- Donohoe, T. J., et al. (2002). Geometric control of the permanganate mediated oxidative cyclisation of 1,5-dienes. Chemical Communications.
- Krzikalla, H., et al. (1955). 3-Hydroxytetrahydrofuran Synthesis and Muscarine Analogs. Organic Syntheses.

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Sources

- 1. Showing Compound Annomuricin B (FDB001248) - FooDB [foodb.ca]
- 2. mdpi.com [mdpi.com]
- 3. scispace.com [scispace.com]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]

- 6. taylorandfrancis.com [taylorandfrancis.com]
- 7. mdpi.com [mdpi.com]
- 8. The direct oxidative diene cyclization and related reactions in natural product synthesis - PMC [pmc.ncbi.nlm.nih.gov]
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